

Application Note: 7-Butyloxepan-2-one in Advanced Insect Pheromone Research

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Compound of Interest

Compound Name: 7-Butyloxepan-2-one

CAS No.: 5579-78-2

Cat. No.: B1196112

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-Decalactone, Epsilon-decalactone, 6-butylhexan-6-olide.

Abstract & Scientific Rationale

While

-decalactone (5-membered ring) and

-decalactone (6-membered ring) are ubiquitous insect pheromones (e.g., in Scarabaeidae and Lepidoptera), the 7-membered ring analog, **7-butyloxepan-2-one**, occupies a critical niche in modern pheromone research.[1]

Its application is twofold:

- Olfactory Structure-Activity Relationship (SAR) Probe: It is used to challenge Pheromone Binding Proteins (PBPs) and Olfactory Receptors (ORs) to determine the steric limits of ligand binding pockets. If an insect responds to the
 - and
 - forms but not the
 - form, researchers can map the volumetric constraints of the receptor.
- Biodegradable Dispenser Matrix: Through Ring-Opening Polymerization (ROP), **7-butyloxepan-2-one** yields poly(

-decalactone), a biodegradable, hydrophobic polymer used to encapsulate volatile pheromones for controlled, zero-order release in field mating disruption.

Chemical Properties & Handling[2]

- Purity Requirement: >98% (GC grade) is required for electrophysiology to avoid false positives from

-lactone impurities.

- Chirality: The molecule possesses a chiral center at C7.[2] Most commercial sources are racemic. For precise SAR studies, enantioselective synthesis or chiral HPLC separation is required to isolate (R)- and (S)- enantiomers.
- Stability: Hydrolytically stable in neutral pH but susceptible to ring-opening in basic conditions. Store at 4°C under Argon.

Property	Value	Relevance to Protocol
Molecular Weight	170.25 g/mol	Matches volatility profile of common moth pheromones.
Boiling Point	~270°C	High persistence; suitable for long-duration field lures.
LogP	~2.9 (Est.)	Lipophilic; crosses antennal sensilla lymph efficiently.
Odor Profile	Herbal, Spicy, Fruity	Potential kairomone for frugivorous pests (e.g., <i>Drosophila</i>).

Application I: Olfactory Receptor Deorphanization (SAR Studies)

Objective: To determine the "tuning width" of lactone receptors in target insects (e.g., *Popillia japonica*, *Osmoderma eremita*).

Mechanistic Insight

Insect olfactory receptors often exhibit "promiscuity" within a chemical class. By presenting the 7-membered ring (

) alongside the natural 5- (

) and 6- (

) membered pheromones, researchers can define the steric cutoff of the receptor's binding pocket.

Protocol: Single Sensillum Recording (SSR)

Scope: Electrophysiological recording from individual trichoid sensilla.

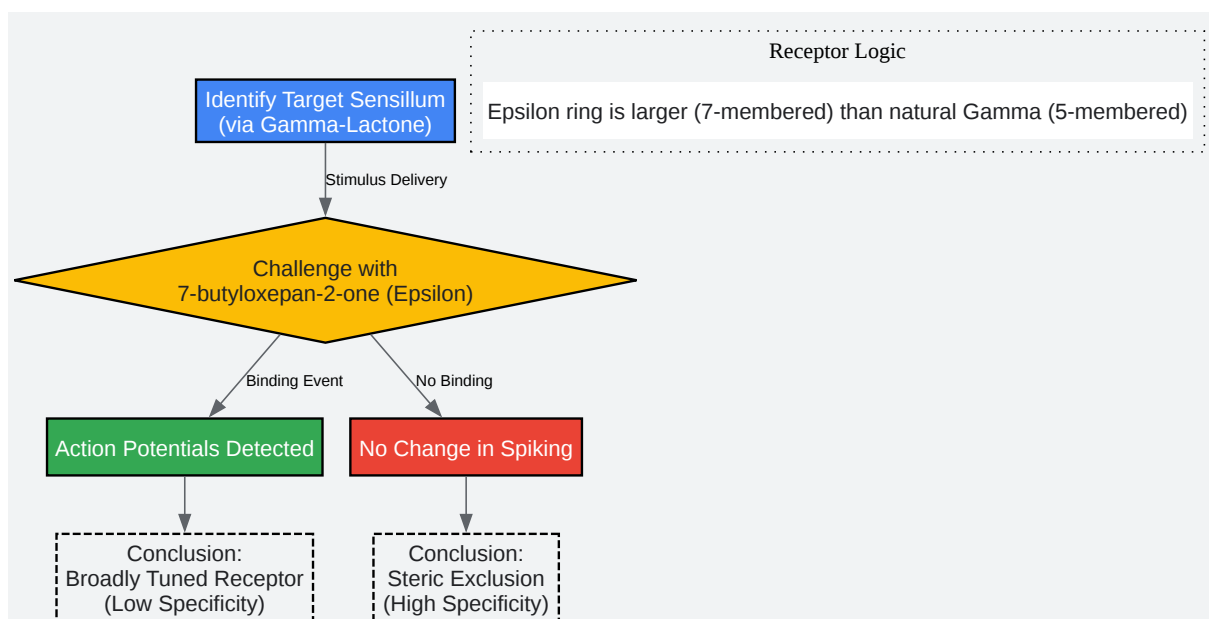
Materials

- Stimulus: **7-butyloxepan-2-one** (diluted in Hexane).
- Controls: Hexane (Solvent blank),
-decalactone (Positive control).
- Equipment: Tungsten microelectrodes, AC/DC amplifier (e.g., Syntech IDAC), Humidified air delivery system.

Workflow

- Preparation: Mount the insect (immobilized) under the microscope. Ground the reference electrode in the eye or hemolymph.
- Mapping: Locate pheromone-sensitive sensilla using the known pheromone (-decalactone).
- Challenge:
 - Apply a 0.5-second puff of air containing **7-butyloxepan-2-one** (10 µg on filter paper).
 - Record the spike frequency (action potentials/sec) for 2 seconds post-stimulus.

- Analysis: Compare the response profile.
 - Strong Response: Receptor has a large, flexible pocket (broad tuning).
 - No Response: Receptor is sterically constrained to 5- or 6-membered rings (narrow tuning).



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Figure 1: Decision logic for using **7-butyloxepan-2-one** to map olfactory receptor specificity.

Application II: Sustainable Pheromone Dispenser Engineering

Objective: Synthesize Poly(

-decalactone) (PEDL) matrices to encapsulate volatile pheromones for mating disruption.

Rationale: Unlike standard paraffin or rubber septa, PEDL is a "green" polymer derived from the monomer itself. It degrades into non-toxic hydroxy acids, making it ideal for agricultural use.

Protocol: Ring-Opening Polymerization (ROP) for Matrix Formulation

Note: This protocol converts the "topic molecule" into a functional delivery device.

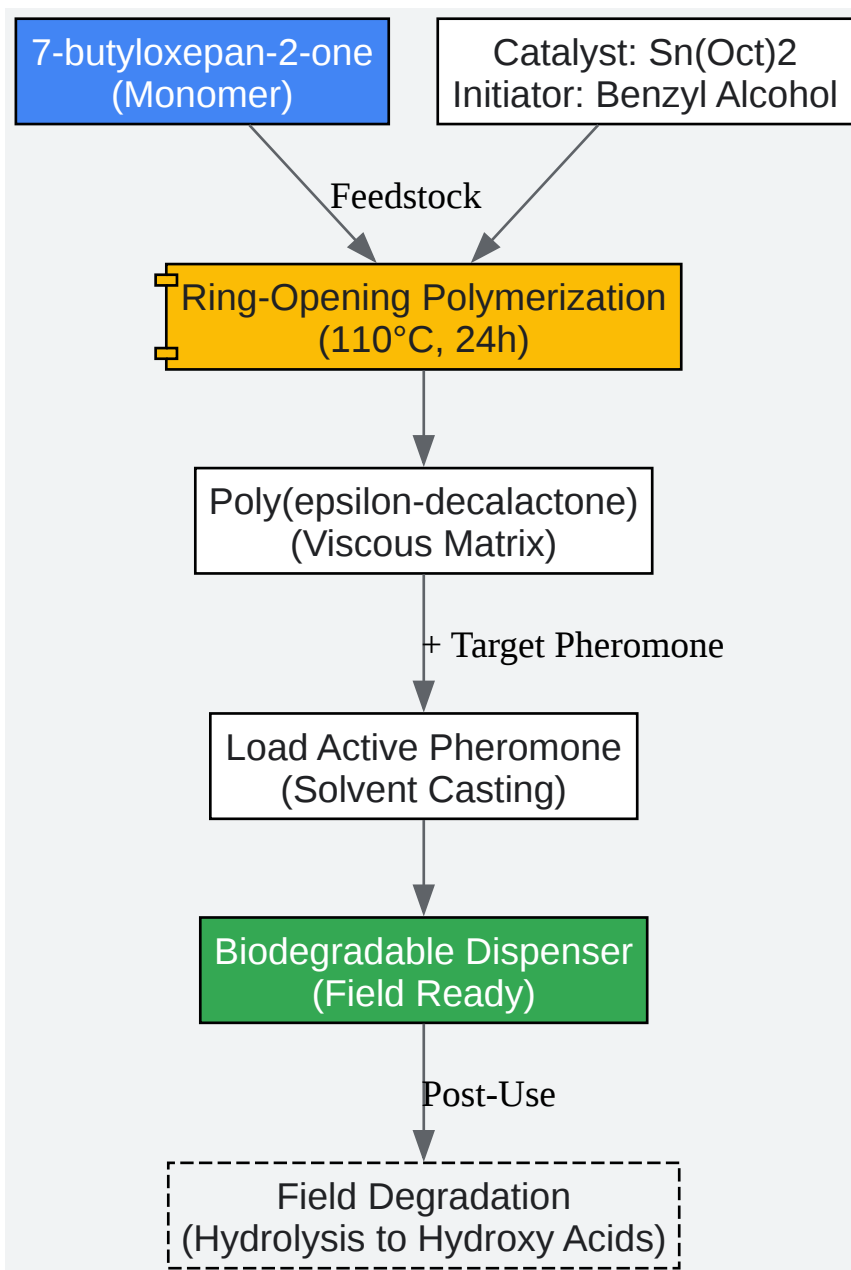
Materials

- Monomer: **7-butyloxepan-2-one** (dried over CaH₂).
- Catalyst: Tin(II) 2-ethylhexanoate (Sn(Oct)).
- Initiator: Benzyl alcohol.
- Active Ingredient (AI): The target insect pheromone (e.g., Z-7-dodecenyl acetate).

Step-by-Step Methodology

- Polymerization:
 - In a glovebox (inert atmosphere), mix **7-butyloxepan-2-one** (Monomer) with Sn(Oct) (0.1 mol%) and Benzyl alcohol (1 mol%).
 - Heat to 110°C for 24 hours.
 - Result: A viscous, amorphous polymer (Poly-**7-butyloxepan-2-one**-decalactone).
- Loading (Co-solvent Method):
 - Dissolve the resulting polymer in Dichloromethane (DCM).

- Add the Active Ingredient (Pheromone) at a 10:1 Polymer:Pheromone ratio.
- Stir until homogenous.
- Casting/Forming:
 - Cast the solution into molds (e.g., hollow fibers or beads).
 - Evaporate the DCM solvent under vacuum.
- Field Deployment:
 - The resulting elastomeric bead releases the pheromone via diffusion through the polymer matrix. The degradation of the poly-lactone backbone over 3-6 months ensures zero-order release kinetics (steady state), preventing the "burst effect" common in rubber septa.



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Figure 2: Workflow for converting **7-butyloxepan-2-one** into a biodegradable pheromone delivery matrix.

Behavioral Assays: Kairomone Potential

While not a primary sex pheromone for major pests, **7-butyloxepan-2-one** exhibits "fruity/spicy" notes attractive to generalist frugivores (e.g., *Drosophila suzukii*, *Carpophilus* beetles).

Protocol: Y-Tube Olfactometer

- Airflow: 0.5 L/min, filtered and humidified.
- Arms:
 - Arm A: 10 µg **7-butyloxepan-2-one** on filter paper.
 - Arm B: Solvent control.
- Bioassay: Release 20 starved adults (one at a time) at the downwind end.
- Scoring: Record choice if the insect crosses the decision line and stays for >15 seconds.
- Statistical Validation: Use a Chi-square test to determine significant attraction.

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